

Technical Support Center: Best Practices for Sham Stimulation in TMS Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tms-ct*
CAS No.: *158111-10-5*
Cat. No.: *B119462*

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in implementing robust sham stimulation protocols for Transcranial Magnetic Stimulation (TMS) research.

Troubleshooting Guides

This section addresses specific issues that may arise during TMS experiments involving sham stimulation.

Question: My participants can distinguish between the active and sham conditions. What should I do?

Answer:

Blinding failure is a critical issue that can compromise the validity of your study. Here are several steps you can take to troubleshoot and improve blinding:

- **Assess the Sensory Experience:** The primary reason for unblinding is a mismatch in the sensory experience between active and sham TMS. Active TMS produces a distinct

"clicking" sound, scalp sensations, and sometimes muscle twitches. Your sham condition must mimic these sensations as closely as possible.

- Refine Your Sham Technique:
 - Tilted Coil: If using a tilted coil, ensure the angle and contact with the scalp are consistent. However, be aware that this method may not produce a comparable scalp sensation and could still induce some cortical stimulation.
 - Electrical Stimulation: For a more convincing sham, consider incorporating transcutaneous electrical nerve stimulation (TENS) at the site of stimulation. This can replicate the somatosensory scalp sensation of active TMS. The intensity of the electrical stimulation should be individually calibrated to match the sensation of the active TMS pulses.
 - Sham Coils: Utilize commercially available sham coils that are designed to produce a similar acoustic artifact to the active coil while delivering a significantly attenuated magnetic field.
- Masking Auditory Cues: The clicking sound of the TMS coil is a major cue. Use earplugs or play masking noises for all participants (in both active and sham groups) to minimize the distinguishability of the coil's sound.
- Post-Experiment Questionnaires: Administer questionnaires at the end of the study to assess the success of blinding. Ask participants which condition they believe they received and their confidence in that assessment. This data is crucial for interpreting your results.

Question: I am concerned that my sham condition might be having an active physiological effect. How can I verify this?

Answer:

This is a valid concern, as some sham methods are not entirely inert. Here's how you can address this issue:

- Motor Threshold (MT) Measurement: For sham conditions involving a tilted coil or a sham coil with some residual magnetic field, a key verification step is to measure the motor

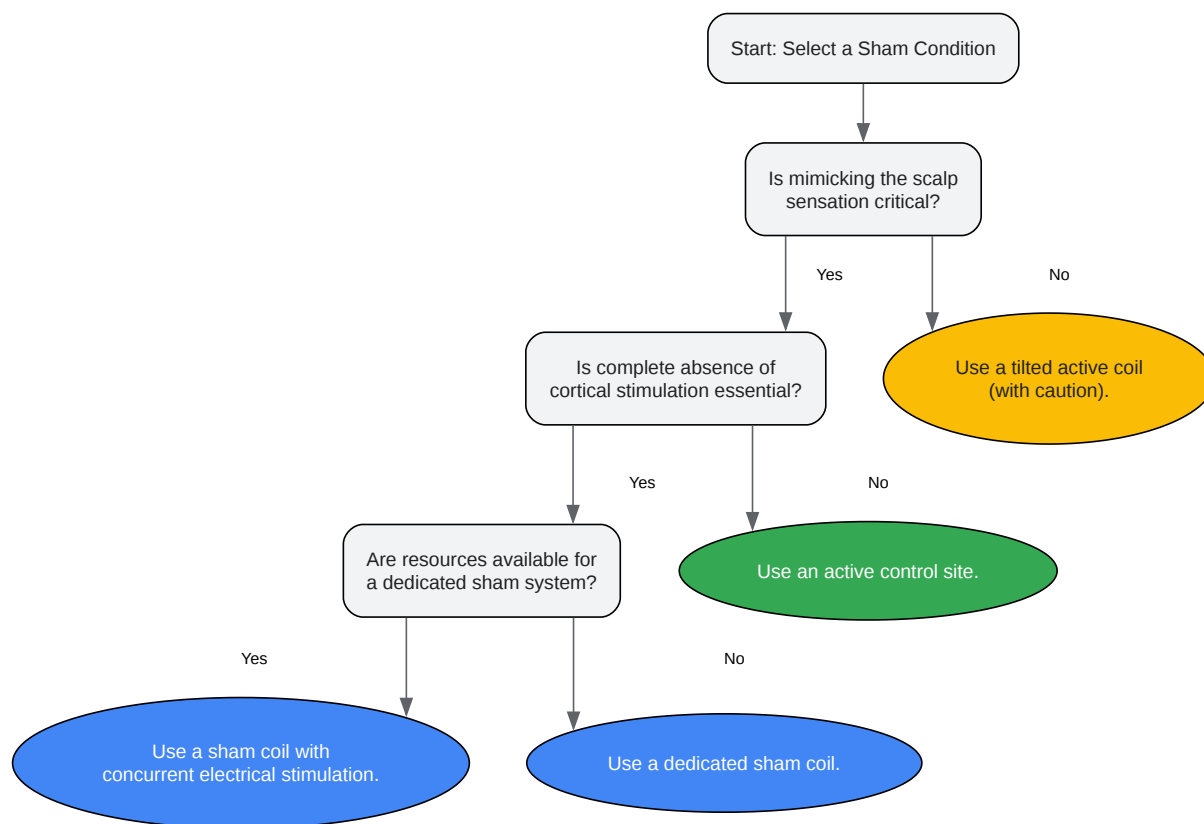
threshold. A properly designed sham condition should not elicit motor evoked potentials (MEPs) at the stimulation intensities used in your protocol.

- **Neurophysiological Recordings:** If your experimental setup allows, you can use electroencephalography (EEG) to monitor cortical activity during both active and sham stimulation. An effective sham should not produce the same neurophysiological responses as the active condition.
- **Review Sham Coil Specifications:** When using a commercial sham coil, carefully review the manufacturer's specifications regarding the percentage of the magnetic field output compared to the active coil. Ideally, this should be as low as possible. For example, some sham coils deliver only 2-5% of the stimulator output.
- **Control Experiments:** In pilot studies, you can include an additional control condition, such as stimulating a different, non-relevant body part (e.g., the shoulder), to assess the systemic or psychological effects of the stimulation procedure itself.

Question: How do I choose the most appropriate sham condition for my research question?

Answer:

The choice of sham condition depends on several factors, including your research question, the brain region being targeted, and the resources available. The following decision tree can guide your selection:



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting a suitable sham TMS condition.

Frequently Asked Questions (FAQs)

What is the purpose of sham stimulation in TMS research?

Sham stimulation serves as a placebo or control condition in TMS studies. Its primary purpose is to ensure that the observed effects of active TMS are due to the modulation of brain activity and not to non-specific factors such as the clicking sound of the coil, the sensation on the scalp, or the participant's expectations (the placebo effect).

What are the different types of sham TMS?

There are several approaches to sham TMS, each with its own advantages and disadvantages:

- **Tilted Coil:** The active coil is tilted 45 to 90 degrees to the scalp. This is a common and simple method, but it may not adequately mimic the scalp sensation and can still induce a significant magnetic field in the brain.
- **Sham Coils:** These are specially designed coils that look and sound like the active coils but produce a significantly attenuated magnetic field. Some sham coils have a metal plate that blocks the magnetic field.
- **Electrical Stimulation:** This method combines a sham coil (for the auditory cue) with transcutaneous electrical stimulation to mimic the somatosensory sensation of active TMS. This is often considered a more robust sham condition.
- **Active Control Site:** Active TMS is applied to a different brain region that is not expected to be involved in the cognitive process being studied. This controls for the general effects of TMS but does not serve as a true placebo.

How can I ensure the integrity of my double-blind study?

In a double-blind study, neither the participant nor the researcher administering the TMS knows whether the condition is active or sham. To achieve this:

- **Use Identical Setups:** The physical setup for both active and sham conditions should be identical.
- **Automated or Third-Party Blinding:** Use a system where the TMS device is programmed by a third party to deliver either active or sham stimulation based on a randomization schedule.

- **Consistent Procedures:** The researcher interacting with the participant should follow the exact same script and procedures for both conditions.
- **Assess Blinding Success:** As mentioned in the troubleshooting guide, it is crucial to assess whether blinding was maintained at the end of the study.

What are the common side effects of sham TMS?

Ideally, the side effects of sham TMS should be similar to those of active TMS to maintain blinding. Common side effects of active TMS include mild headache, scalp discomfort at the site of stimulation, and facial muscle twitching. A well-designed sham condition with electrical stimulation will likely produce similar levels of scalp discomfort. The auditory click is present in most sham conditions.

Quantitative Data Summary

The following tables summarize key quantitative data related to sham stimulation in TMS research.

Table 1: Comparison of Sham Coil Characteristics

Sham Method	Magnetic Field Strength (% of Active)	Auditory Similarity	Somatosensory Similarity
Tilted Coil (45°)	~50%	High	Low to Moderate
Tilted Coil (90°)	Lower than 45°	Moderate	Low
Commercial Sham Coil (Magstim)	25.3%	High	Low
Commercial Sham Coil (MagVenture)	7.72%	High	Low
Sham Coil + Electrical Stimulation	2%	High	High (adjustable)

Data compiled from multiple sources.

Table 2: Blinding Success Rates in Sham-Controlled rTMS for Depression

Group	Correctly Guessed Allocation	Statistical Significance (vs. Sham)
High-Frequency rTMS	52%	Not Significant
Bilateral rTMS	63.3%	Not Significant
Sham rTMS	59% (for HF) / 57.5% (for bilateral)	N/A

Data from a meta-analysis of randomized controlled trials. These results suggest that existing sham methods provide acceptable levels of blinding.

Experimental Protocols

This section provides detailed methodologies for key sham TMS experiments.

Protocol 1: Tilted Coil Sham Stimulation

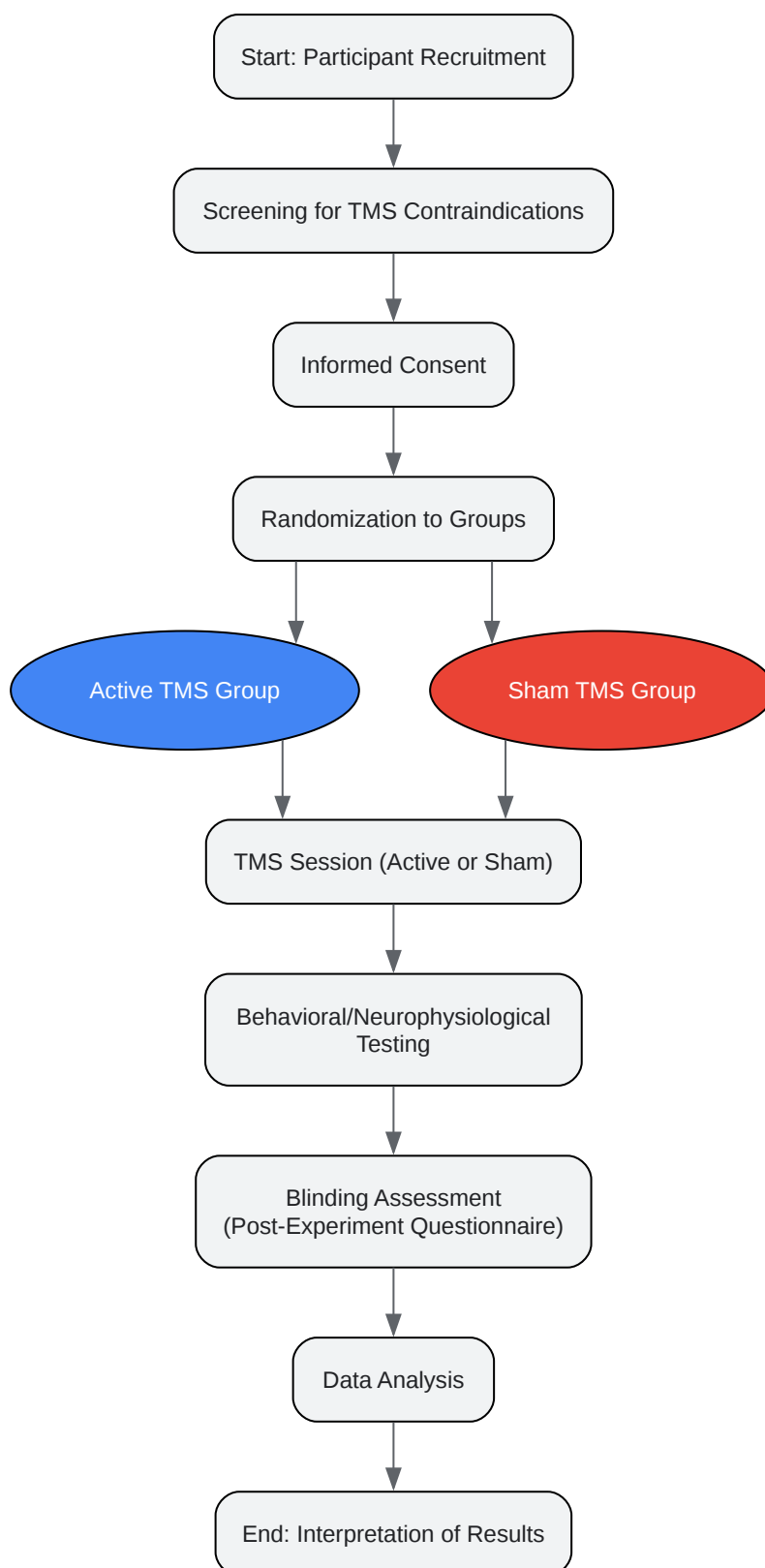
- **Participant Preparation:** Prepare the participant as you would for active TMS, including any necessary neuro-navigation or scalp marking.
- **Coil Placement:** Place the figure-of-eight coil over the target brain region.
- **Tilting the Coil:** Tilt the coil 90 degrees away from the scalp, ensuring that one wing of the coil maintains contact with the head. This positioning should be consistent across all participants in the sham group.
- **Stimulation Parameters:** Deliver the TMS pulses using the same frequency, intensity, and duration as the active TMS condition.
- **Rationale:** This method aims to replicate the auditory click of the TMS pulse while directing the magnetic field away from the brain.
- **Considerations:** Be aware of the potential for residual cortical stimulation and a different sensory experience for the participant compared to the active condition.

Protocol 2: Sham Stimulation with Electrical Stimulation

- Equipment:
 - A TMS machine with a dedicated sham coil.
 - A constant current electrical stimulator.
 - Two surface electrodes.
- Participant Preparation:
 - Place the surface electrodes on the scalp at the target stimulation site.
 - Position the sham TMS coil over the electrodes.
- Calibration of Electrical Stimulation:
 - Deliver a single pulse of active TMS to a different, non-target site to familiarize the participant with the sensation.
 - Deliver single pulses of electrical stimulation, starting at a low intensity and gradually increasing until the participant reports a sensation that is subjectively similar in quality and intensity to the active TMS pulse. This intensity should be recorded and used for the duration of the experiment.
- Sham Procedure:
 - Deliver the sham TMS pulses (which produce the auditory click) and the electrical stimulation pulses simultaneously.
 - The timing of the electrical pulse should be synchronized with the TMS pulse.
- Rationale: This method provides both the auditory and somatosensory cues of active TMS, leading to a more effective sham condition.

Visualizations

Experimental Workflow for a Sham-Controlled TMS Study

[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for a sham-controlled TMS study.

- To cite this document: BenchChem. [Technical Support Center: Best Practices for Sham Stimulation in TMS Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b119462/docs#technical-support-center-best-practices-for-sham-stimulation-in-tms-research\]](https://www.benchchem.com/product/b119462/docs#technical-support-center-best-practices-for-sham-stimulation-in-tms-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)